

Personal protective equipment for handling U-46619 Glycine methyl ester

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Compound of Interest

Compound Name: U-46619 Glycine methyl ester

Cat. No.: B10767064

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Essential Safety and Handling of U-46619 Glycine Methyl Ester

For researchers, scientists, and drug development professionals, the following provides immediate, essential safety and logistical information for handling **U-46619 Glycine methyl ester**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

U-46619 Glycine methyl ester is a flammable liquid that can cause serious eye irritation and may lead to drowsiness or dizziness.^[1] This guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risks associated with its handling.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **U-46619 Glycine methyl ester**. The following table summarizes the required equipment.^{[1][2]}

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Chemical safety goggles or face shield	Must be worn at all times to prevent eye contact.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Inspect gloves before use and change them frequently, especially after direct contact with the compound.[2]
Body Protection	Laboratory coat or chemical-resistant apron	Must be worn to protect against skin contact.[2]
Respiratory Protection	Properly fitted respirator	Necessary when handling outside of a certified chemical fume hood, or if there is a risk of aerosolization.[2]

Operational and Disposal Plans

Safe and effective handling of **U-46619 Glycine methyl ester** requires careful planning from receipt to disposal. The following procedural steps provide a direct guide for laboratory operations.

Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[1]
- The storage location should be a flammable-liquids-rated cabinet.
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Protect against electrostatic charges by grounding and bonding containers and receiving equipment.[1]

Handling and Experimental Use:

- All handling of **U-46619 Glycine methyl ester** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Use only non-sparking tools and explosion-proof electrical/ventilating/lighting equipment.[\[1\]](#)
[\[2\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid direct contact with the skin, eyes, and clothing.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Emergency Procedures:

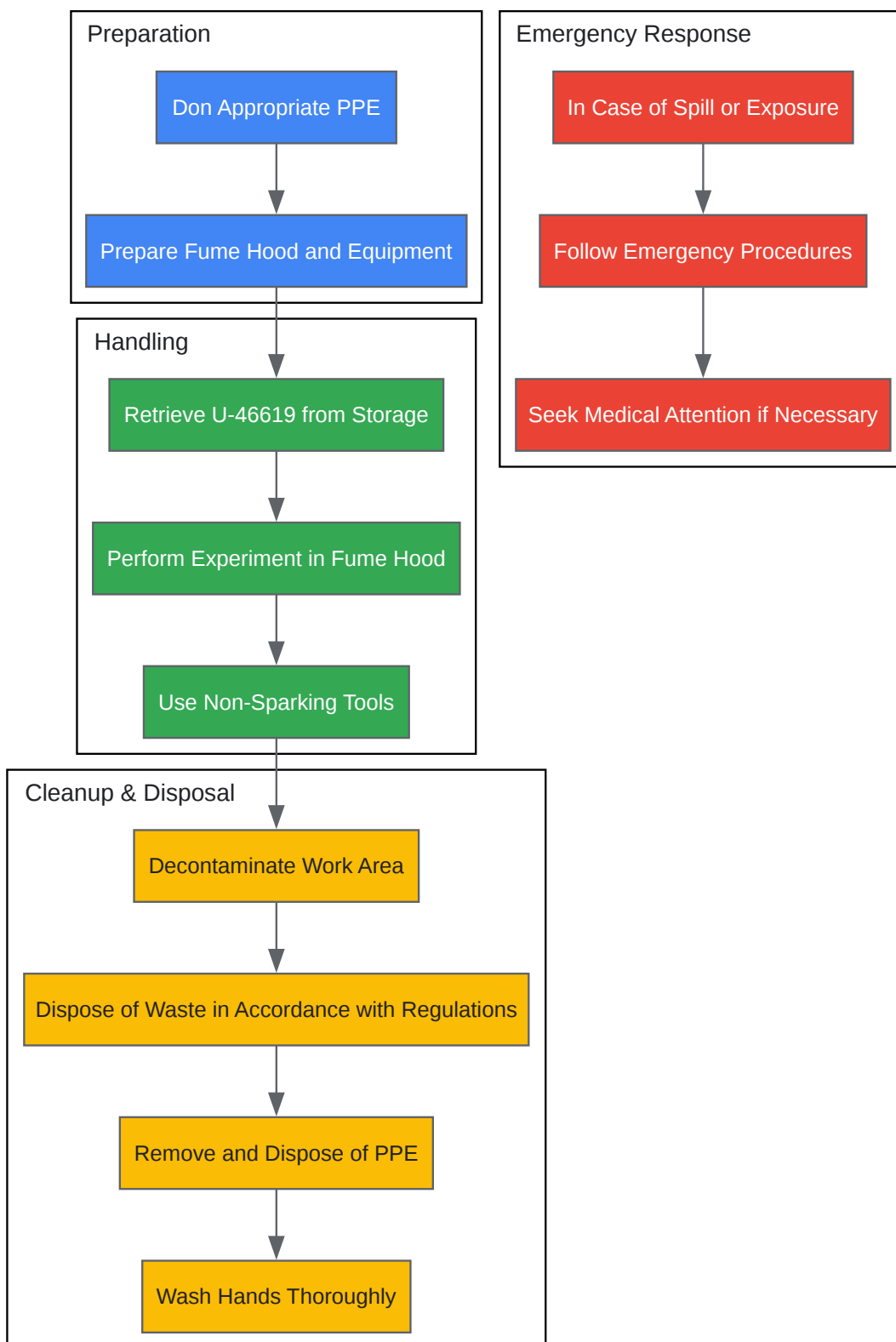
- In case of skin (or hair) contact: Immediately take off all contaminated clothing. Rinse skin with water or shower.[\[1\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If inhaled: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- In case of fire: Use CO₂, powder, or water spray to extinguish.[\[1\]](#)

Disposal Plan:

- **U-46619 Glycine methyl ester** must not be disposed of with household garbage.[\[1\]](#)
- Do not allow the product to reach the sewage system.[\[1\]](#)
- Waste must be disposed of according to official regulations.[\[1\]](#)
- Dispose of contents and container in accordance with local, regional, national, and international regulations.[\[1\]](#)
- Contaminated packaging should be disposed of as unused product.[\[3\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **U-46619 Glycine methyl ester** in a laboratory setting.



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Caption: Workflow for Safe Handling of **U-46619 Glycine methyl ester**.

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